

Safeguarding Research: Essential Safety and Handling Protocols for VAL-083

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: VAL-083

Cat. No.: B1682812

[Get Quote](#)

For Immediate Use by Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical guidance for the handling and disposal of **VAL-083**, a potent cytotoxic agent. Adherence to these procedures is essential to ensure personnel safety and maintain a secure laboratory environment. As an investigational drug, **VAL-083** should be handled with the utmost caution, treating it as a hazardous compound at all times.

Personal Protective Equipment (PPE)

The selection and proper use of Personal Protective Equipment (PPE) are the first line of defense against exposure to **VAL-083**. The following table summarizes the required PPE based on guidelines for handling cytotoxic and hazardous drugs, such as those outlined in USP <800>. [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

PPE Component	Specification	Standard	Frequency of Change
Gloves	Chemotherapy-rated, powder-free nitrile gloves.	ASTM D6978	Every 30 minutes or immediately if contaminated, torn, or punctured. Two pairs should be worn.[2]
Gown	Disposable, impermeable to hazardous drugs, solid front with back closure, long sleeves with tight-fitting elastic or knit cuffs.	Polyethylene-coated polypropylene or similar laminate material.	Every 2-3 hours or immediately if contaminated.[2][5] Must not be worn outside the handling area.
Eye Protection	Goggles and a face shield.	ANSI Z87.1	Required when there is a risk of splashes or aerosols.[6] Safety glasses with side shields are not sufficient.[2]
Respiratory Protection	A fit-tested NIOSH-certified N95 respirator or higher.	N95 or Powered Air-Purifying Respirator (PAPR)	Required for handling powders or when there is a risk of aerosol generation.[2] [3] Surgical masks are not a substitute.[2]
Shoe Covers	Two pairs of disposable, coated shoe covers.	Impermeable material	The outer pair must be removed upon exiting the designated handling area.[2]

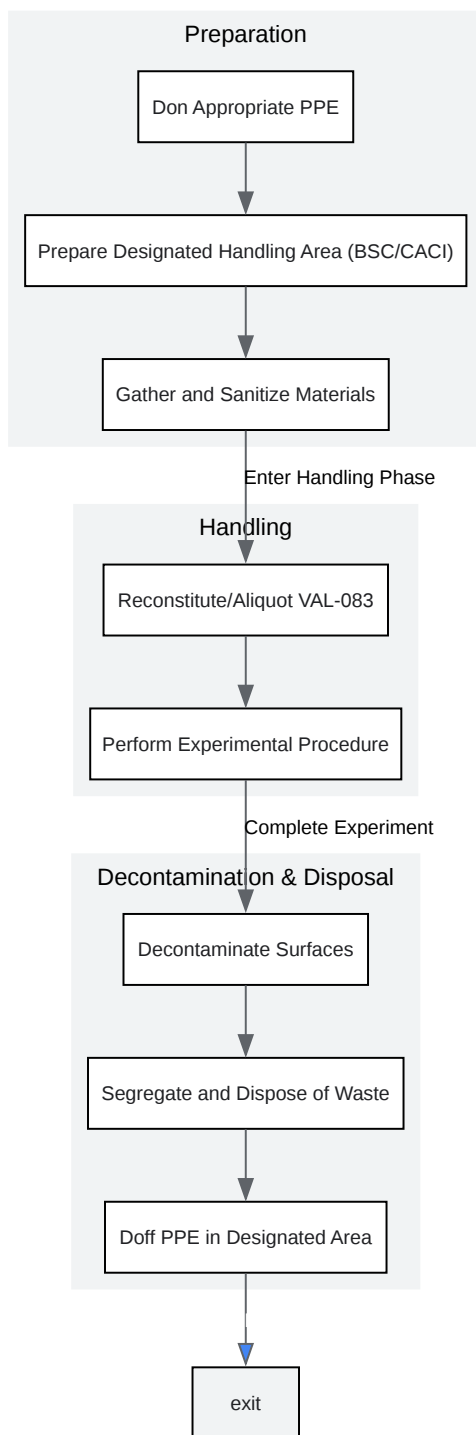
Operational Plan for Handling VAL-083

All handling of **VAL-083** must occur in a designated area with restricted access.^[7] This area should be equipped with a certified Class II Biological Safety Cabinet (BSC) or a Compounding Aseptic Containment Isolator (CACI) to minimize exposure.^[4]

Experimental Workflow

The following diagram outlines the standard operating procedure for working with **VAL-083**, from preparation to disposal.

VAL-083 Handling and Disposal Workflow

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 503pharma.com [503pharma.com]
- 2. pharmacytimes.com [pharmacytimes.com]
- 3. USP 800 Personal Protective Equipment - Pharmaceutical Technology [pharmaceutical-technology.com]
- 4. labproinc.com [labproinc.com]
- 5. Safe handling of cytotoxics: guideline recommendations - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 7. Consensus Recommendations for the Safe Handling of Cytotoxic Agents in Cytotoxic Academic Research Laboratories (CARL) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Safeguarding Research: Essential Safety and Handling Protocols for VAL-083]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682812#personal-protective-equipment-for-handling-val-083]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com